

TCH-165 western blot protocol and optimization

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Compound of Interest

Compound Name: TCH-165

Cat. No.: B15574148

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Application Notes and Protocols

Topic: **TCH-165** Western Blot Protocol and Optimization

Audience: Researchers, scientists, and drug development professionals.

Introduction

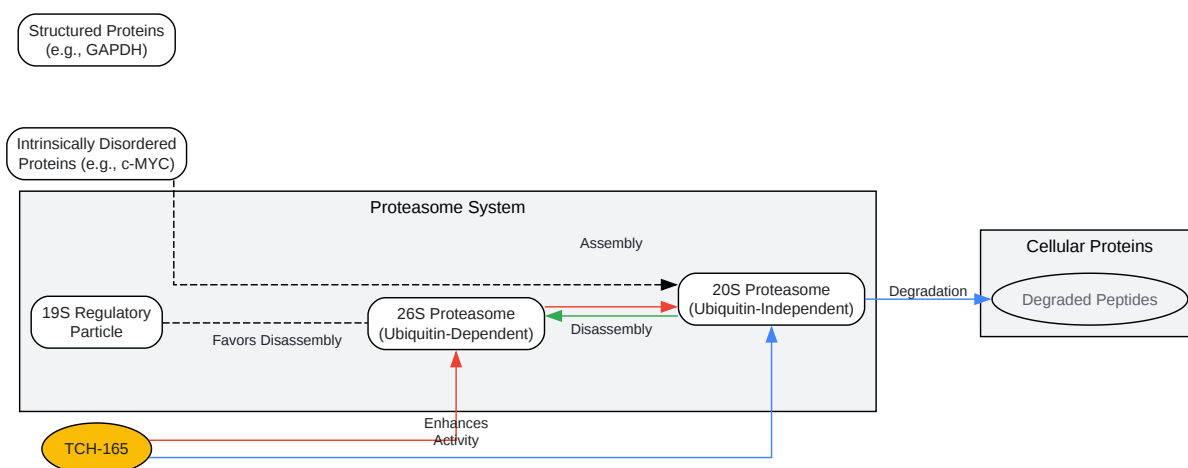
TCH-165 is a small molecule modulator of proteasome assembly that enhances 20S-mediated protein degradation.^{[1][2]} It regulates the dynamic equilibrium between the 20S and 26S proteasome complexes, favoring the 20S form.^{[1][2]} This mechanism selectively enhances the proteolysis of intrinsically disordered proteins (IDPs), many of which are implicated in cancer and neurodegenerative diseases.^[1] Documented targets of **TCH-165**-mediated degradation include oncoproteins like c-MYC and c-Fos, as well as proteins like α -synuclein and tau, while structured proteins such as GAPDH remain unaffected.^{[1][3]}

Principle of the Assay

Western blotting is a powerful immunodetection technique used to quantify the abundance of a specific protein within a complex mixture, such as a cell lysate. This protocol details the use of Western blotting to assess the pharmacological activity of **TCH-165**. The assay measures the decrease in the protein level of a target IDP (e.g., c-MYC) in cells treated with **TCH-165** compared to a vehicle control. A corresponding loading control (e.g., β -actin or GAPDH) is used to normalize the data and ensure that observed changes are due to protein degradation and not loading artifacts.

TCH-165 Mechanism of Action

The following diagram illustrates the signaling pathway affected by **TCH-165**.

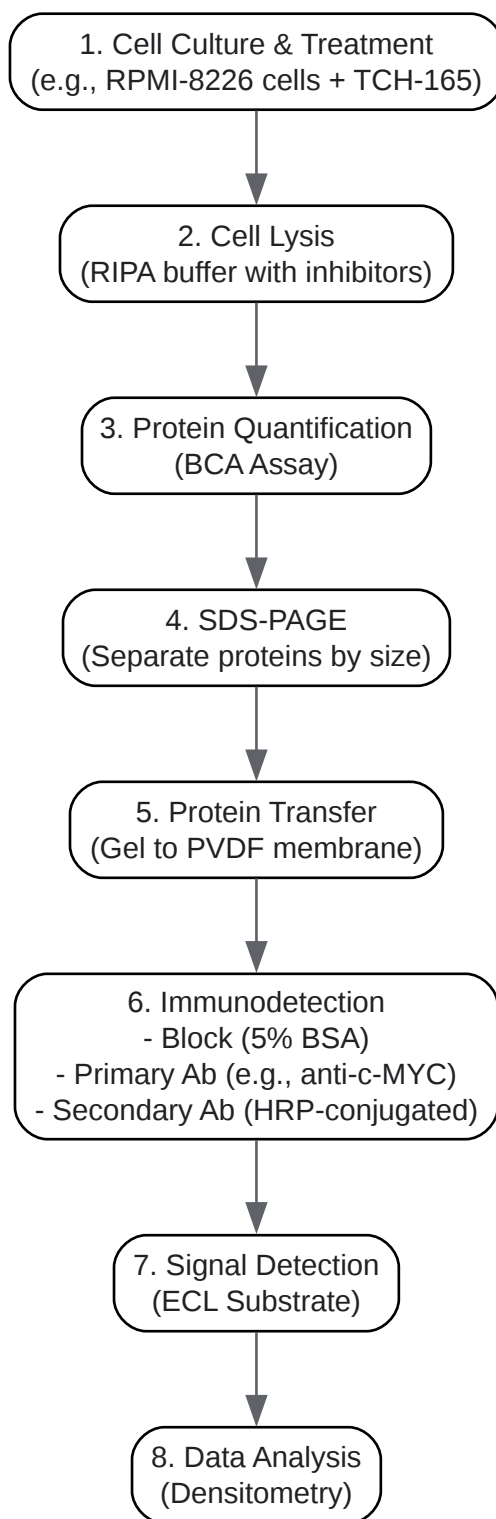


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Caption: **TCH-165** shifts the proteasome equilibrium to favor the 20S complex, enhancing IDP degradation.

Western Blot Experimental Workflow

The diagram below outlines the major steps for assessing **TCH-165** activity.



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References

- 1. Small Molecule Modulation of Proteasome Assembly - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. biorxiv.org [biorxiv.org]
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